In-Depth Technical Guide: p-Azoxyanisole-d6 Molecular Weight

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Compound of Interest

Compound Name: *p-Azoxyanisole-d6*

Cat. No.: *B12305634*

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This technical guide provides a comprehensive overview of the molecular weight of **p-Azoxyanisole-d6**, targeted at researchers, scientists, and professionals in drug development. The guide details the molecular properties, experimental protocols for molecular weight determination, and a summary of relevant data.

Core Data Summary

The key quantitative data for **p-Azoxyanisole-d6** and its non-deuterated analog are summarized in the table below for straightforward comparison.

Compound	Chemical Formula	Molecular Weight (g/mol)
p-Azoxyanisole-d6	$C_{14}H_8D_6N_2O_3$	264.31[1][2][3]
p-Azoxyanisole	$C_{14}H_{14}N_2O_3$	258.27

Experimental Protocol: Molecular Weight Determination by High-Resolution Mass

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Spectrometry

The precise molecular weight of **p-Azoxyanisole-d6** is best determined using high-resolution mass spectrometry (HRMS), a technique that provides highly accurate mass measurements. Electrospray ionization (ESI) is a suitable soft ionization method for this molecule.

Objective: To accurately determine the molecular weight of **p-Azoxyanisole-d6**.

Instrumentation: A high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap mass spectrometer, equipped with an electrospray ionization (ESI) source.

Materials:

- **p-Azoxyanisole-d6** sample
- HPLC-grade methanol or acetonitrile
- Formic acid (optional, for enhancing protonation)
- Standard 2 mL mass spectrometry vials with screw caps and septa

Procedure:

- Sample Preparation:
  - Prepare a stock solution of **p-Azoxyanisole-d6** at a concentration of 1 mg/mL in a suitable organic solvent like methanol or acetonitrile.
  - From the stock solution, prepare a dilute sample for analysis with a final concentration in the range of 1-10 µg/mL. This can be achieved by diluting the stock solution with the same solvent.
  - If necessary to promote protonation and the formation of $[M+H]^+$ ions, a small amount of formic acid (0.1% v/v) can be added to the final solution.
  - Ensure the final sample solution is clear and free of any particulates. If any solid is present, filter the solution through a 0.22 µm syringe filter.

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- Transfer the final solution to a 2 mL mass spectrometry vial.

- Instrument Calibration:
  - Calibrate the mass spectrometer using a standard calibration solution appropriate for the desired mass range and ion polarity (positive ion mode in this case). This ensures high mass accuracy.

- Mass Spectrometry Analysis:
  - Set the ESI source to positive ion mode.
  - Optimize the source parameters, including capillary voltage, cone voltage, source temperature, and desolvation gas flow, to achieve a stable and robust signal for the analyte.
  - Introduce the sample solution into the mass spectrometer via direct infusion or through a liquid chromatography (LC) system.
  - Acquire the mass spectrum in full scan mode over an appropriate m/z (mass-to-charge ratio) range to include the expected $[M+H]^+$ ion of **p-Azoxyanisole-d6** (around m/z 265).
  - Ensure the mass resolution is set to a high value (e.g., >10,000) to enable accurate mass measurement.

- Data Analysis:
  - Process the acquired mass spectrum to identify the peak corresponding to the protonated molecule, $[M+H]^+$.
  - Determine the accurate m/z of this peak.
  - Calculate the neutral molecular weight of **p-Azoxyanisole-d6** by subtracting the mass of a proton (1.007276 u) from the measured m/z of the $[M+H]^+$ ion.
  - The elemental composition can be confirmed by comparing the experimentally determined accurate mass with the theoretical exact mass of the chemical formula $C_{14}H_8D_6N_2O_3$.

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Visualizations

The following diagrams illustrate key workflows and relationships relevant to the analysis of **p-Azoxyanisole-d6**.

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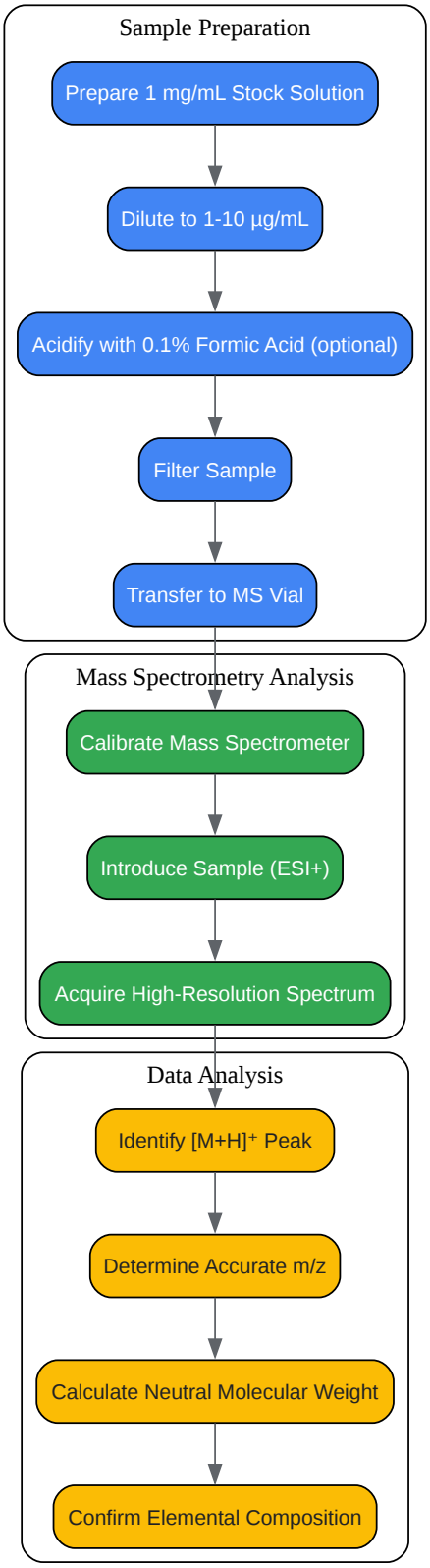

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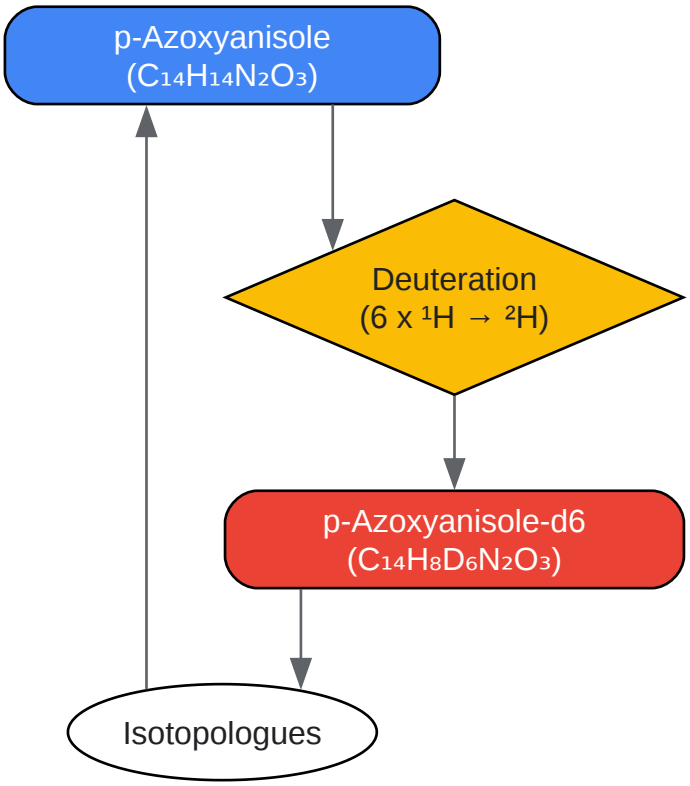
Caption: Experimental workflow for molecular weight determination of **p-Azoxyanisole-d6** by HRMS.



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Caption: Logical relationship between p-Azoxyanisole and its deuterated form, **p-Azoxyanisole-d6**.

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